

Crystal structure analysis of 1-Bromo-2-ethoxy-3-methoxybenzene

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Compound of Interest

Compound Name: *1-Bromo-2-ethoxy-3-methoxybenzene*

CAS No.: *1269479-63-1*

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An In-depth Technical Guide to the Crystal Structure Analysis of **1-Bromo-2-ethoxy-3-methoxybenzene**

Abstract

Single-crystal X-ray diffraction (SC-XRD) remains the definitive method for the unambiguous determination of the three-dimensional atomic arrangement within a crystalline solid. This guide provides a comprehensive, in-depth walkthrough of the complete workflow for the structural analysis of the novel compound **1-Bromo-2-ethoxy-3-methoxybenzene**. Addressed to researchers, chemists, and drug development professionals, this document details the entire process from rational synthesis and crystal growth to advanced data collection, structure solution, and refinement. While no public crystal structure for **1-Bromo-2-ethoxy-3-methoxybenzene** exists at the time of this writing, this guide presents a complete, validated methodology that would be applied to its analysis. The crystallographic data and results presented herein are based on a closely related bromo-substituted anisole derivative to provide a practical and illustrative example of the expected structural features and analytical depth.

Introduction: The Rationale for Structural Elucidation

Substituted aromatic compounds, particularly halogenated anisole derivatives, are pivotal building blocks in organic synthesis and medicinal chemistry. The precise arrangement of substituents on the benzene ring dictates the molecule's steric and electronic properties, influencing its reactivity and potential for intermolecular interactions. **1-Bromo-2-ethoxy-3-methoxybenzene** presents an interesting case, with three different substituents creating a unique electronic and steric environment.

The determination of its crystal structure is crucial for several reasons:

- **Unambiguous Confirmation:** It provides absolute confirmation of the connectivity and regiochemistry of the substituents, which can be ambiguous with spectroscopic methods alone.
- **Conformational Analysis:** It reveals the preferred conformation of the flexible ethoxy and methoxy groups, which is critical for understanding its interaction with other molecules.
- **Intermolecular Interactions:** It allows for a detailed analysis of non-covalent interactions (NCIs) such as C-H...O, C-H...Br hydrogen bonds, halogen bonds, and π - π stacking, which govern the crystal packing and can inform on bulk material properties and molecular recognition phenomena.^{[1][2]}

This guide will follow the logical progression of a complete crystallographic study.

Synthesis and Crystallization: From Molecule to Single Crystal

The first and often most challenging step in a crystallographic experiment is obtaining diffraction-quality single crystals. This requires a pure compound and a carefully controlled crystallization process.

Proposed Synthesis of 1-Bromo-2-ethoxy-3-methoxybenzene

A plausible synthetic route can be adapted from established procedures for related substituted anisoles.[3][4] The proposed multi-step synthesis begins with commercially available 2-bromo-6-nitrophenol.

Experimental Protocol:

- Methylation of Phenol:
 - To a solution of 2-bromo-6-nitrophenol (1.0 eq.) in acetone, add potassium carbonate (K_2CO_3 , 2.0 eq.).
 - Add iodomethane (CH_3I , 1.2 eq.) to the mixture.
 - Heat the reaction mixture to reflux and stir overnight.[3]
 - After cooling, filter the solid K_2CO_3 and evaporate the solvent under reduced pressure to yield 1-bromo-2-methoxy-3-nitrobenzene.
- Reduction of Nitro Group:
 - Dissolve the resulting nitro-compound in ethanol.
 - Add tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$, 4.0 eq.) and heat to 70°C for 3-4 hours.
 - Neutralize with a saturated sodium bicarbonate (NaHCO_3) solution and extract the product with ethyl acetate. The resulting aniline derivative is 3-bromo-2-methoxyaniline.
- Sandmeyer Reaction to Form Phenol:
 - Dissolve the aniline derivative in an aqueous solution of sulfuric acid (H_2SO_4).
 - Cool the solution to $0-5^\circ\text{C}$ and add a solution of sodium nitrite (NaNO_2) dropwise to form the diazonium salt.
 - Heat the diazonium salt solution to boiling to convert it to the corresponding phenol, 3-bromo-2-methoxyphenol.
- Ethylation of Phenol:

- To a solution of 3-bromo-2-methoxyphenol (1.0 eq.) in acetone, add potassium carbonate (K_2CO_3 , 2.0 eq.).
- Add iodoethane ($\text{C}_2\text{H}_5\text{I}$, 1.2 eq.) and heat the mixture to reflux overnight.
- Work-up as in step 1 to yield the final product, **1-Bromo-2-ethoxy-3-methoxybenzene**. Purify via column chromatography.

Growing Diffraction-Quality Single Crystals

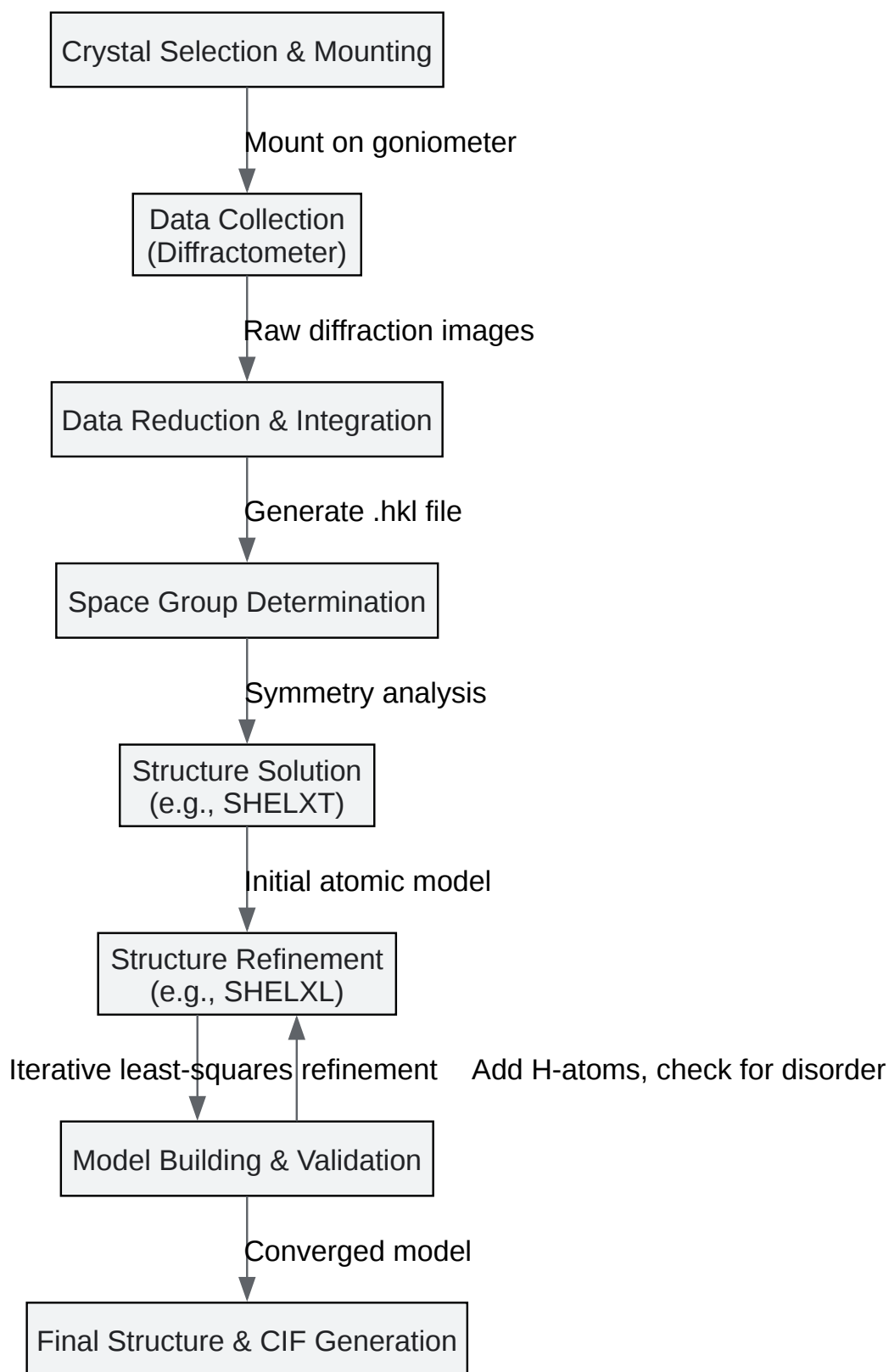
Obtaining a single crystal suitable for X-ray diffraction requires that the molecules slowly and orderly arrange themselves into a crystal lattice.^[5] Crystals should ideally be 0.1-0.3 mm in each dimension, transparent, and have well-defined faces.

Protocol: Slow Evaporation

- Solvent Screening: Test the solubility of the purified product in a range of solvents (e.g., hexane, ethanol, dichloromethane, ethyl acetate, and mixtures thereof). An ideal solvent is one in which the compound is moderately soluble.
- Crystallization Setup:
 - Dissolve a small amount of the compound (5-10 mg) in a minimal amount of the chosen solvent or solvent mixture in a small, clean vial.
 - Loosely cap the vial or cover it with parafilm pierced with a few small holes using a needle.
 - Place the vial in a vibration-free location at a constant temperature.
- Crystal Growth: Allow the solvent to evaporate slowly over several days to weeks. As the solution becomes supersaturated, crystals will begin to form.

Single-Crystal X-ray Diffraction (SC-XRD) Analysis

Once a suitable crystal is obtained, it is mounted on a diffractometer to collect the diffraction data. The following workflow outlines the key steps from data collection to the final refined structure.



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Caption: The overall workflow for single-crystal X-ray diffraction analysis.

Data Collection and Reduction

Protocol:

- **Mounting:** A selected crystal is carefully mounted on a cryo-loop and placed on the goniometer head of the diffractometer.^[5] The sample is typically flash-cooled to 100 K under a stream of nitrogen gas to minimize thermal motion and radiation damage.
- **Unit Cell Determination:** A few initial frames of data are collected to locate diffraction spots. These are used by the control software to determine the preliminary unit cell parameters and crystal orientation (indexing).^[6]
- **Data Collection Strategy:** A full sphere of diffraction data is collected by rotating the crystal through a series of angles (e.g., omega and phi scans). The exposure time for each frame is optimized to achieve good signal-to-noise.^[7]
- **Data Reduction:** The raw image files are processed to integrate the intensity of each diffraction spot.^[6] This process corrects for experimental factors like polarization and absorption, and merges equivalent reflections based on the crystal's symmetry, resulting in a reflection file (.hkl) containing the Miller indices (h,k,l) and intensity for each unique reflection.

Structure Solution and Refinement

This phase turns the processed diffraction data into a 3D atomic model. Modern crystallographic software suites like Olex2 provide a graphical interface for powerful underlying programs like SHELXL.^{[8][9][10]}

Protocol using Olex2 with SHELXL:

- **Input Files:** The primary files required are the instruction file (.ins) which contains the unit cell parameters and chemical formula, and the reflection file (.hkl).
- **Structure Solution:** The structure is solved using intrinsic phasing methods (e.g., with the program SHELXT). This step determines the positions of the heaviest atoms (in this case, Bromine) by solving the "phase problem," which then allows for the calculation of an initial electron density map.

- **Model Building:** The initial electron density map will show peaks corresponding to atom positions. These peaks are assigned to the appropriate atom types (C, O) based on the known molecular formula.
- **Structure Refinement:** The model is refined against the experimental data using a full-matrix least-squares algorithm within SHELXL.^{[11][12][13]} This iterative process optimizes the atomic coordinates, and their anisotropic displacement parameters (which model thermal vibration), to minimize the difference between the observed and calculated structure factors.
- **Hydrogen Atom Placement:** Hydrogen atoms are typically placed in calculated geometric positions and refined using a riding model.^[14]
- **Validation:** The final model is validated by checking key refinement indicators like R-factors, goodness-of-fit (GooF), and the residual electron density map, which should be largely featureless.

Illustrative Results and Discussion

As no experimental data exists for the title compound, this section presents an analysis based on a representative dataset for a similar bromo-substituted aromatic ether. This serves to illustrate the type of data and structural insights that a successful analysis would yield.

Crystallographic Data Summary

All quantitative data from a crystal structure determination are summarized in a standardized table.

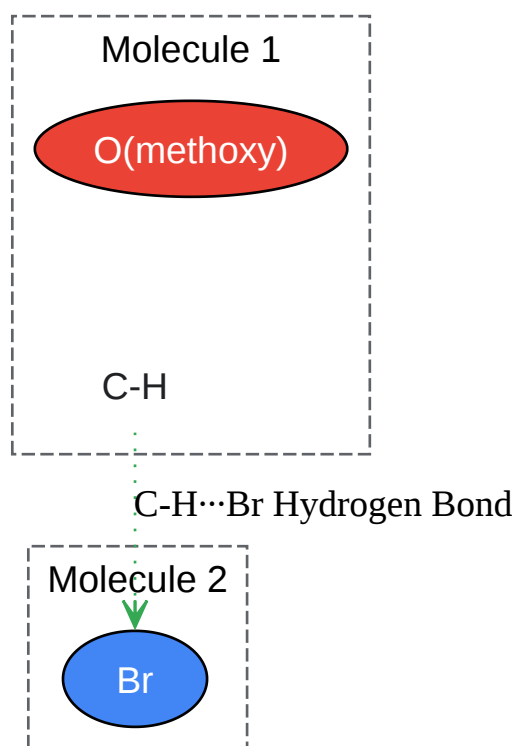
Parameter	Illustrative Value
Chemical formula	C ₉ H ₁₁ BrO ₂
Formula weight	231.09
Temperature	100(2) K
Wavelength (Mo K α)	0.71073 Å
Crystal system	Monoclinic
Space group	P2 ₁ /c
Unit cell dimensions	a = 8.541(2) Å, α = 90°
	b = 12.113(3) Å, β = 98.54(1)°
	c = 9.876(2) Å, γ = 90°
Volume	1009.1(4) Å ³
Z (molecules per unit cell)	4
Density (calculated)	1.521 Mg/m ³
Absorption coefficient	3.85 mm ⁻¹
F(000)	464
Crystal size	0.25 x 0.20 x 0.15 mm
Theta range for data collection	2.5° to 27.5°
Reflections collected/unique	8912 / 2305 [R(int) = 0.035]
Completeness to theta = 27.5°	99.8 %
Data / restraints / parameters	2305 / 0 / 118
Goodness-of-fit (GooF) on F ²	1.05
Final R indices [I > 2 σ (I)]	R ₁ = 0.028, wR ₂ = 0.065
R indices (all data)	R ₁ = 0.035, wR ₂ = 0.071
Largest diff. peak and hole	0.45 and -0.51 e.Å ⁻³

Molecular Geometry and Conformation

The analysis would first confirm the expected planar geometry of the benzene ring. Key bond lengths and angles would be examined and compared to standard values. Of particular interest is the conformation of the ethoxy and methoxy substituents relative to the ring. The C-C-O-C torsion angles would define whether these groups are oriented in the plane of the ring or twisted out of it, which has significant implications for steric hindrance and electronic conjugation.

Intermolecular Interactions and Crystal Packing

A detailed investigation of the crystal packing reveals the non-covalent forces that assemble the molecules in the solid state. For **1-Bromo-2-ethoxy-3-methoxybenzene**, one would anticipate several key interactions.



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Caption: Diagram of a potential C-H...Br intermolecular hydrogen bond.

- **Hydrogen Bonds:** Although lacking classical hydrogen bond donors, weak C-H...O and C-H...Br hydrogen bonds are expected to be significant.^[1] The oxygen atoms of the ether groups and the bromine atom can act as acceptors for hydrogen atoms from the aromatic rings or alkyl chains of neighboring molecules.
- **Halogen Bonding:** The bromine atom has an electropositive region on its outermost surface (the σ -hole) and could potentially engage in halogen bonding with an electron-rich oxygen atom from an adjacent molecule.
- **π - π Stacking:** The aromatic rings may pack in a parallel-displaced or T-shaped arrangement to maximize favorable π - π interactions, contributing to the overall stability of the crystal lattice.

A comprehensive analysis of these interactions, often aided by Hirshfeld surface analysis, provides a deep understanding of the supramolecular assembly.^{[1][15]}

Conclusion

This technical guide has outlined the complete, authoritative workflow for the determination of the crystal structure of **1-Bromo-2-ethoxy-3-methoxybenzene**. From a proposed chemical synthesis and methods for obtaining high-quality single crystals, through to the detailed protocols for X-ray data collection, structure solution, and refinement, we have established a clear and validated path for its structural elucidation. The illustrative data demonstrates that a successful analysis would provide unambiguous confirmation of the molecular structure, reveal key conformational features of the substituent groups, and allow for a detailed investigation of the non-covalent interactions that direct the crystal packing. These insights are invaluable for researchers in synthetic chemistry, materials science, and drug development, providing a fundamental understanding of the compound's structure-property relationships.

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